

# Operational Disposal Guide: 2-Chloro-4-(dimethylamino)benzoic acid

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## Compound of Interest

Compound Name:	2-Chloro-4-(dimethylamino)benzoic acid
CAS No.:	3975-63-1
Cat. No.:	B2705384

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CAS: 3975-63-1 Formula:  $C_9H_{10}ClNO_2$  Molecular Weight: 199.63 g/mol [1]

## Executive Summary & Core Directive

Status: Hazardous Chemical Waste (Halogenated / Irritant) Primary Disposal Path: High-Temperature Incineration (via EHS/Waste Contractor) Strict Prohibition: Do NOT dispose of via sanitary sewer (sink) or regular trash.[1]

This guide defines the disposal protocols for **2-Chloro-4-(dimethylamino)benzoic acid**. As a halogenated aromatic compound containing both acidic (carboxylic) and basic (tertiary amine) functionalities, it presents specific compatibility risks. Improper disposal in non-halogenated streams can lead to regulatory violations (EPA RCRA) and the formation of toxic dioxins during downstream incineration.

## Chemical Profile & Hazard Assessment

Understanding the molecular structure is the first step in safe disposal. This compound is amphoteric (contains both acid and base groups) and halogenated.

Property	Data	Disposal Implication
Physical State	Solid (Powder)	Dust generation risk; requires closed containers.[1]
Acidity (pKa)	~3.5 - 4.0 (Est.) <sup>[1]</sup>	Incompatible with strong bases and cyanides (generates HCN).
Halogen Content	Chlorine (Cl)	MANDATORY: Must enter "Halogenated Waste" streams.
Solubility	Low in water; High in organics (DMSO, MeOH)	Likely found in organic solvent waste streams.
GHS Hazards	H315, H319, H335	Irritant to eyes, skin, and respiratory system.

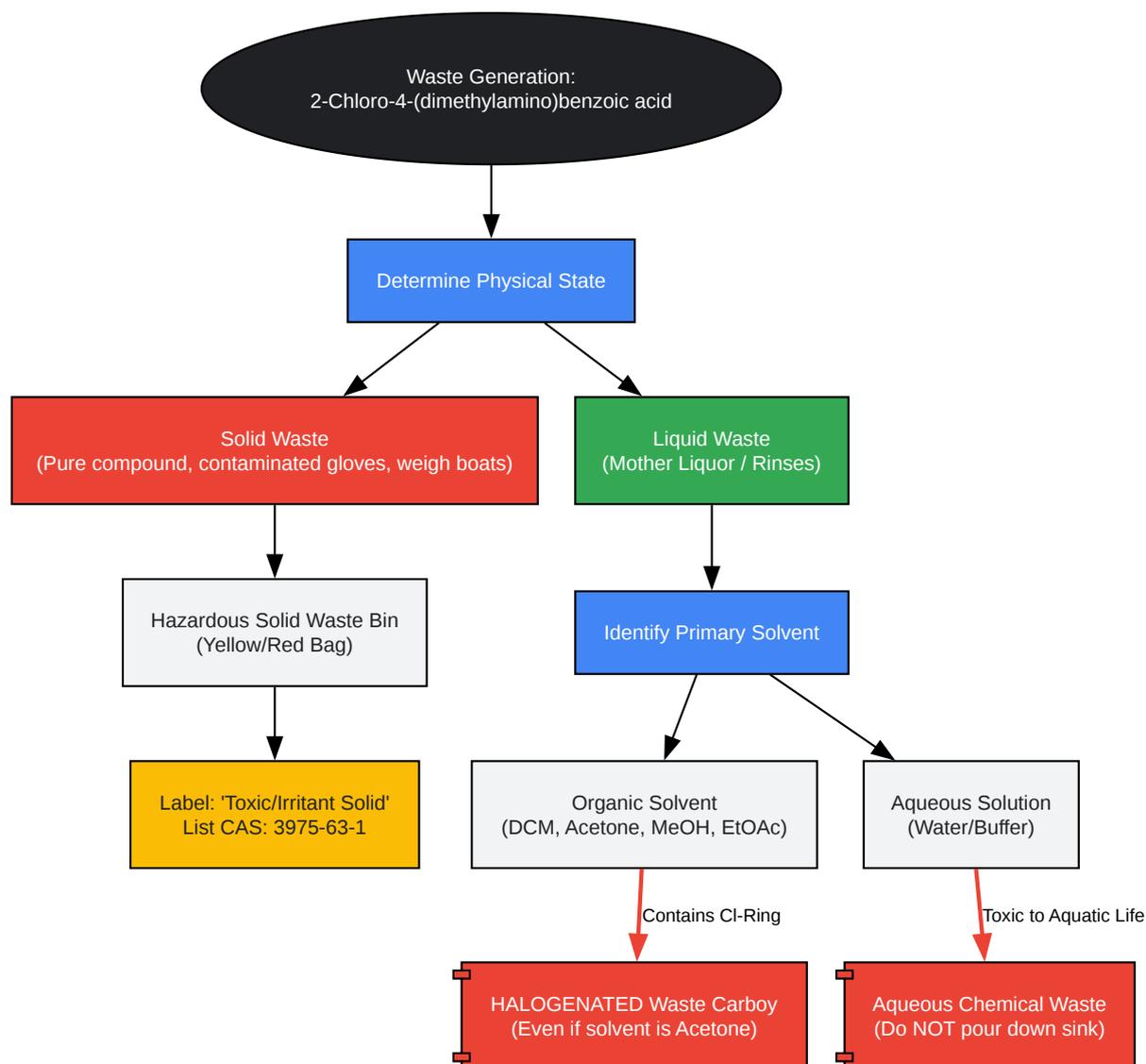
## Critical Incompatibilities (The "Why")

- Oxidizers (e.g., Nitric Acid, Peroxides): The tertiary amine group is susceptible to oxidation, potentially leading to exothermic reactions or the formation of toxic N-oxides/nitrosamines.
- Strong Bases: Will form salts immediately. While not dangerous, this alters solubility and can cause unexpected precipitation in waste lines.
- Non-Halogenated Solvents: Do not mix this compound into "Non-Halogenated" waste drums (e.g., pure Acetone/Ethanol waste). Even trace amounts of the chlorinated ring render the entire drum "Halogenated," significantly increasing disposal costs and altering the incineration protocol.

## Operational Disposal Workflow

The following decision tree dictates the handling of waste based on its physical state.

## Graphviz Decision Tree



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Figure 1: Decision logic for segregating chlorinated benzoic acid waste streams.

## Detailed Procedural Protocols

### Protocol A: Solid Waste Disposal

Applicability: Expired pure chemical, spill cleanup materials, contaminated PPE.

- Containment: Place the solid material in a sealable polyethylene bag or a wide-mouth jar. Do not throw loose powder into the large waste bin to prevent dust inhalation risks for EHS personnel.
- Double Bagging: If the waste includes sharp objects (broken glass ampoules), place them in a puncture-resistant container before bagging.
- Labeling: Affix a hazardous waste tag.
  - Constituents: "Solid debris contaminated with **2-Chloro-4-(dimethylamino)benzoic acid**."  
[1]
  - Hazards: Check "Irritant" and "Toxic."
- Transfer: Move to the satellite accumulation area's "Hazardous Solid Waste" bin.

## Protocol B: Liquid Waste (The "Contaminant Rule")

Applicability: Reaction mixtures, mother liquors, and rotary evaporator condensates.

The Golden Rule: If **2-Chloro-4-(dimethylamino)benzoic acid** is dissolved in a non-halogenated solvent (e.g., Ethanol), the entire mixture must be classified as Halogenated Waste.[1]

- Select Container: Use a chemically resistant carboy (HDPE or Glass).
- Validation (Self-Check):
  - Check pH: If the waste is acidic, ensure the carboy does not contain cyanides, sulfides, or strong bases.
  - Check Oxidizers: Ensure the carboy does not contain nitric acid or heavy metal oxidizers (Chromium VI), which could react with the amine group.
- Transfer: Pour liquid into the carboy using a funnel to prevent splashing.

- Labeling:
  - Primary Solvent: e.g., "Ethanol 95%"
  - Contaminant: "**2-Chloro-4-(dimethylamino)benzoic acid (<5%)**"[\[1\]](#)[\[2\]](#)
  - CRITICAL: Mark the "Halogenated" checkbox on the waste tag.

## Emergency Procedures (Spill Response)

- Minor Spill (<10g):
  - Don PPE (Nitrile gloves, lab coat, safety goggles).
  - Cover spill with dry absorbent pads or vermiculite.
  - Sweep up carefully to avoid dust generation (do not dry sweep vigorously).
  - Clean area with soap and water; dispose of all materials as Solid Hazardous Waste.
- Skin Contact: Wash with soap and water for 15 minutes. The amine group makes it potentially absorbable; do not use solvent to wash skin.

## References & Regulatory Grounding[\[1\]](#)[\[3\]](#)[\[4\]](#)

- U.S. EPA.Resource Conservation and Recovery Act (RCRA) Regulations: Hazardous Waste Identification. (40 CFR Part 261).[\[3\]](#) Defines criteria for halogenated organic waste listings. [\[1\]](#)
- PubChem.Compound Summary: 4-(Dimethylamino)benzoic acid (Analog). National Library of Medicine. (Used for functional group hazard extrapolation). [\[1\]](#)
- Cymit Quimica.Product Catalog: 2-Chloro-4-dimethylamino-benzoic acid (CAS 3975-63-1). [\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Confirmation of commercial availability and CAS identity.[\[7\]](#)
- Sigma-Aldrich.Safety Data Sheet: Chlorobenzoic Acids.[\[8\]](#) General handling for chlorinated aromatic acids.[\[9\]](#)

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## Sources

- [1. 54675-18-2|4-Chloro-2-\(methylamino\)benzoic acid|BLD Pharm \[bldpharm.com\]](#)
- [2. lookchem.com \[lookchem.com\]](#)
- [3. epa.gov \[epa.gov\]](#)
- [4. evitachem.com \[evitachem.com\]](#)
- [5. CAS: 3975-63-1 | CymitQuimica \[cymitquimica.com\]](#)
- [6. 2-Chloro-4-dimethylamino-benzoic acid | CymitQuimica \[cymitquimica.com\]](#)
- [7. dcfinechemicals.com \[dcfinechemicals.com\]](#)
- [8. 2-Chloro-4-\[\(dimethylcarbamoyl\)amino\]benzoic acid | 59587-01-8 \[sigmaaldrich.com\]](#)
- [9. dwk.com \[dwk.com\]](#)
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